

An In-depth Technical Guide to the Synthesis and Purification of MPP+ Iodide

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Compound of Interest

Compound Name: *MPP+ iodide*

CAS No.: *36913-39-0*

Cat. No.: *B127122*

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This technical guide provides a comprehensive overview of the synthesis, purification, and characterization of 1-methyl-4-phenylpyridinium iodide (**MPP+ iodide**), a neurotoxin widely utilized in scientific research to model Parkinson's disease. This document is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical and Quantitative Data

The following table summarizes the key physicochemical properties and quantitative data for **MPP+ iodide** compiled from various sources.

Property	Value	Reference/Notes
Molecular Formula	C ₁₂ H ₁₂ IN	[1][2]
Molecular Weight	297.13 g/mol	[1][3]
Appearance	White to beige or yellow solid/powder	[4]
Melting Point	166-168 °C	
Solubility	Soluble in water (up to 10 mg/mL or 100 mM)	
Purity (Commercial)	≥98% (by HPLC)	
Crude Synthesis Yield	Quantitative	This refers to the initial yield before purification.
Storage Conditions	Store at -20°C, desiccated and protected from light.	Solutions should be freshly prepared.

Experimental Protocols

This section details the methodologies for the synthesis and purification of **MPP+ iodide**.

Synthesis of MPP+ Iodide

The synthesis of **MPP+ iodide** is achieved through the quaternization of 4-phenylpyridine with methyl iodide via an SN2 reaction.

Materials and Reagents:

- 4-Phenylpyridine
- Methyl iodide
- Acetonitrile (anhydrous)
- Round-bottom flask

- Reflux condenser
- Magnetic stirrer with heating plate
- Inert gas supply (e.g., Nitrogen or Argon)
- Standard glassware for reaction setup

Procedure:

- To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-phenylpyridine.
- Dissolve the 4-phenylpyridine in hot anhydrous acetonitrile.
- Under an inert atmosphere, add a molar equivalent of methyl iodide to the solution.
- Heat the reaction mixture to reflux and maintain for 24 hours with continuous stirring.
- After 24 hours, the reaction should be complete, yielding a precipitate of crude **MPP+ iodide**.

Purification of MPP+ Iodide

The crude **MPP+ iodide** is purified by recrystallization to remove unreacted starting materials and any side products.

Materials and Reagents:

- Crude **MPP+ iodide**
- Recrystallization solvent (e.g., a mixture of methanol and diethyl ether, or water)
- Erlenmeyer flasks
- Heating plate
- Ice bath
- Büchner funnel and flask

- Vacuum source
- Filter paper

Procedure:

- Transfer the crude **MPP+ iodide** precipitate to an Erlenmeyer flask.
- Add a minimal amount of a suitable hot solvent (e.g., methanol or water) to dissolve the solid completely.
- Once dissolved, allow the solution to cool slowly to room temperature.
- To induce further precipitation, a less polar solvent in which **MPP+ iodide** is insoluble (e.g., diethyl ether) can be slowly added until the solution becomes cloudy.
- Cool the flask in an ice bath to maximize the precipitation of the purified **MPP+ iodide** crystals.
- Collect the crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of cold diethyl ether to remove any remaining soluble impurities.
- Dry the purified **MPP+ iodide** crystals under vacuum.

Characterization

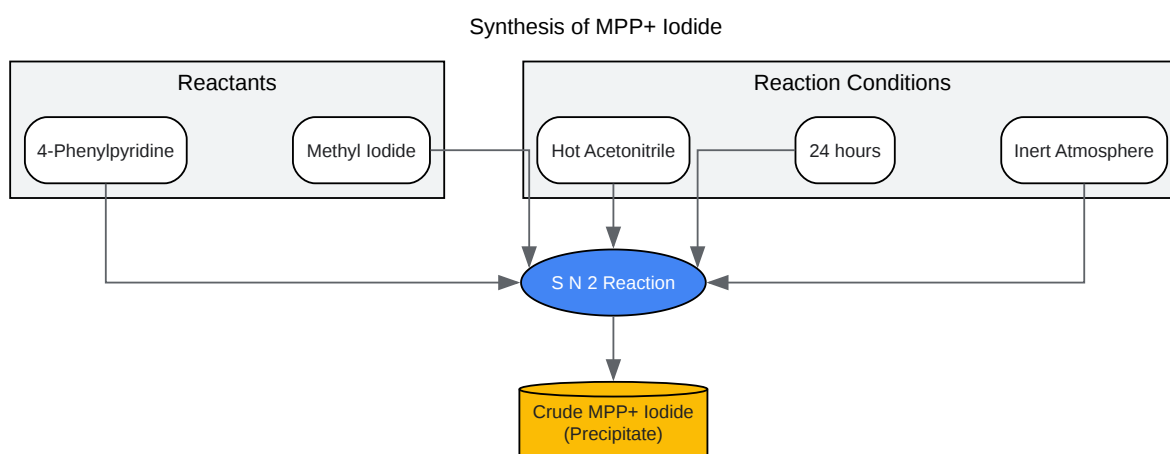
The identity and purity of the synthesized **MPP+ iodide** should be confirmed using standard analytical techniques.

- High-Performance Liquid Chromatography (HPLC): To determine the purity of the final product (typically $\geq 98\%$).
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure. The ^{13}C NMR spectrum should show a characteristic signal for the methyl group at approximately 49.8 ppm.

- Melting Point Analysis: To compare with the literature value (166-168 °C).

Visualizations

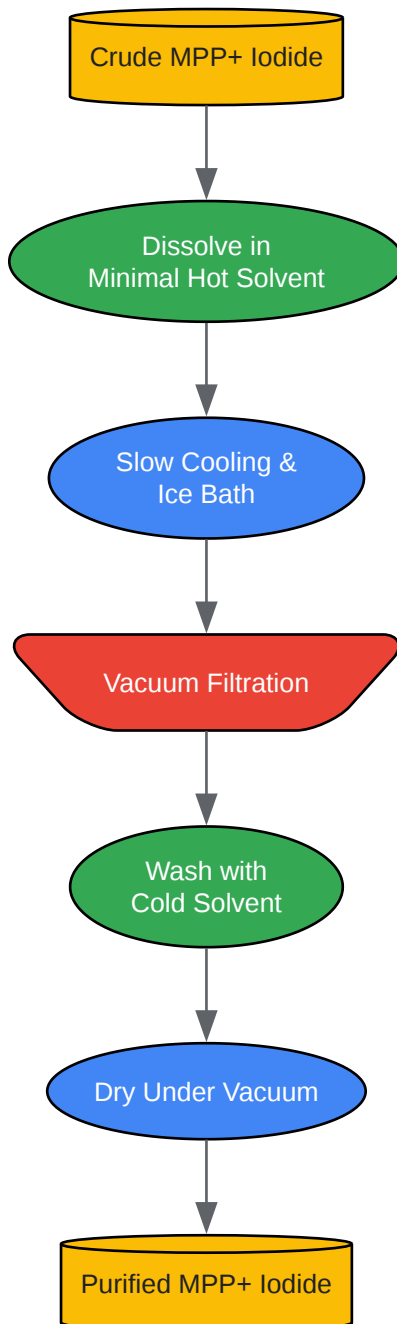
The following diagrams illustrate the synthesis and purification workflows for **MPP+ iodide**.



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Caption: Workflow for the synthesis of **MPP+ iodide**.

Purification of MPP+ Iodide



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